

Application Notes and Protocols for In Vivo Studies of DS12881479

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Compound of Interest

Compound Name: DS12881479

Cat. No.: B12393627

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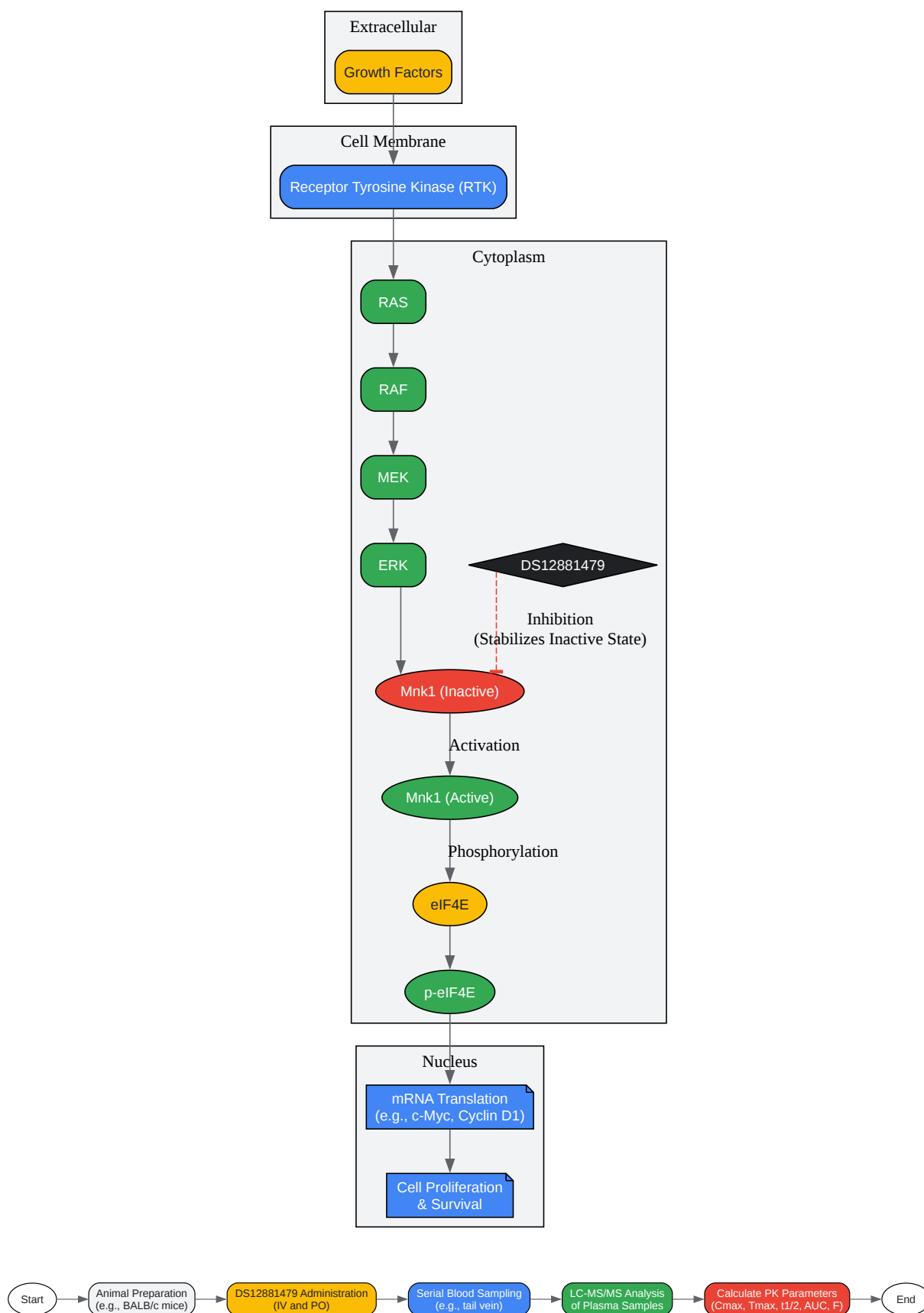
For Researchers, Scientists, and Drug Development Professionals

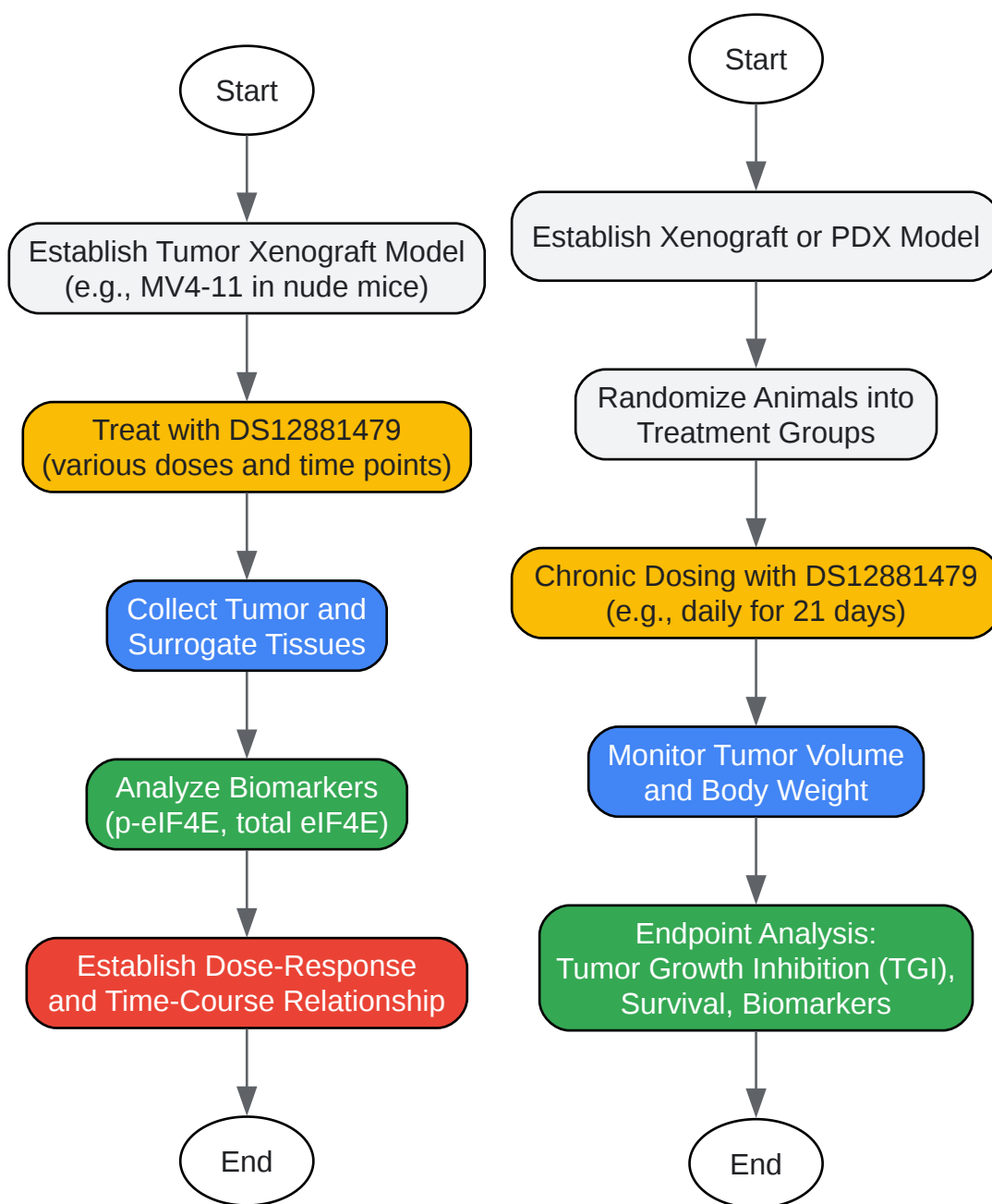
Introduction

DS12881479 is a potent and selective inhibitor of MAPK-interacting kinase 1 (Mnk1), a key enzyme in the MAPK signaling pathway.[1][2] Mnk1 phosphorylates the eukaryotic translation initiation factor 4E (eIF4E), a critical step in the translation of several mRNAs involved in tumorigenesis.[3][4][5] By stabilizing the inactive conformation of Mnk1, **DS12881479** effectively inhibits this process, making it a promising candidate for cancer therapy.[3] These application notes provide detailed protocols for the in vivo evaluation of **DS12881479** in preclinical cancer models.

Signaling Pathway

The MAPK/Mnk1/eIF4E signaling pathway plays a crucial role in cell proliferation, survival, and protein synthesis, which are often dysregulated in cancer.





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